

# JNc-440: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: JNc-440

Cat. No.: B15616300

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **JNc-440**, a potent antihypertensive agent. Due to the limited publicly available data for this specific compound, this guide supplements known values with detailed, industry-standard experimental protocols for solubility and stability testing. This allows researchers to understand both the known properties of **JNc-440** and the methodologies required to generate further characterization data.

## Core Physicochemical and Solubility Data

The known solubility and storage information for **JNc-440** is summarized below. It is important to note that aqueous solubility data, which is critical for many biological assays, is not currently available in the public domain and would need to be determined experimentally.

Parameter	Value	Conditions	Source
Molecular Formula	C <sub>26</sub> H <sub>24</sub> N <sub>4</sub> O <sub>3</sub>	N/A	[1]
Molecular Weight	440.49 g/mol	N/A	[1]
Form	Solid	N/A	[1]
Solubility in DMSO	50 mg/mL	25°C	

## Stability Profile

The recommended storage conditions for **JNc-440** in both solid and solvent forms have been reported and are crucial for maintaining the compound's integrity over time.

Form	Storage Temperature	Shelf Life	Source
Powder	-20°C	3 years	<a href="#">[1]</a>
4°C	2 years	<a href="#">[1]</a>	
In Solvent	-80°C	6 months	<a href="#">[1]</a>
-20°C	1 month	<a href="#">[1]</a>	

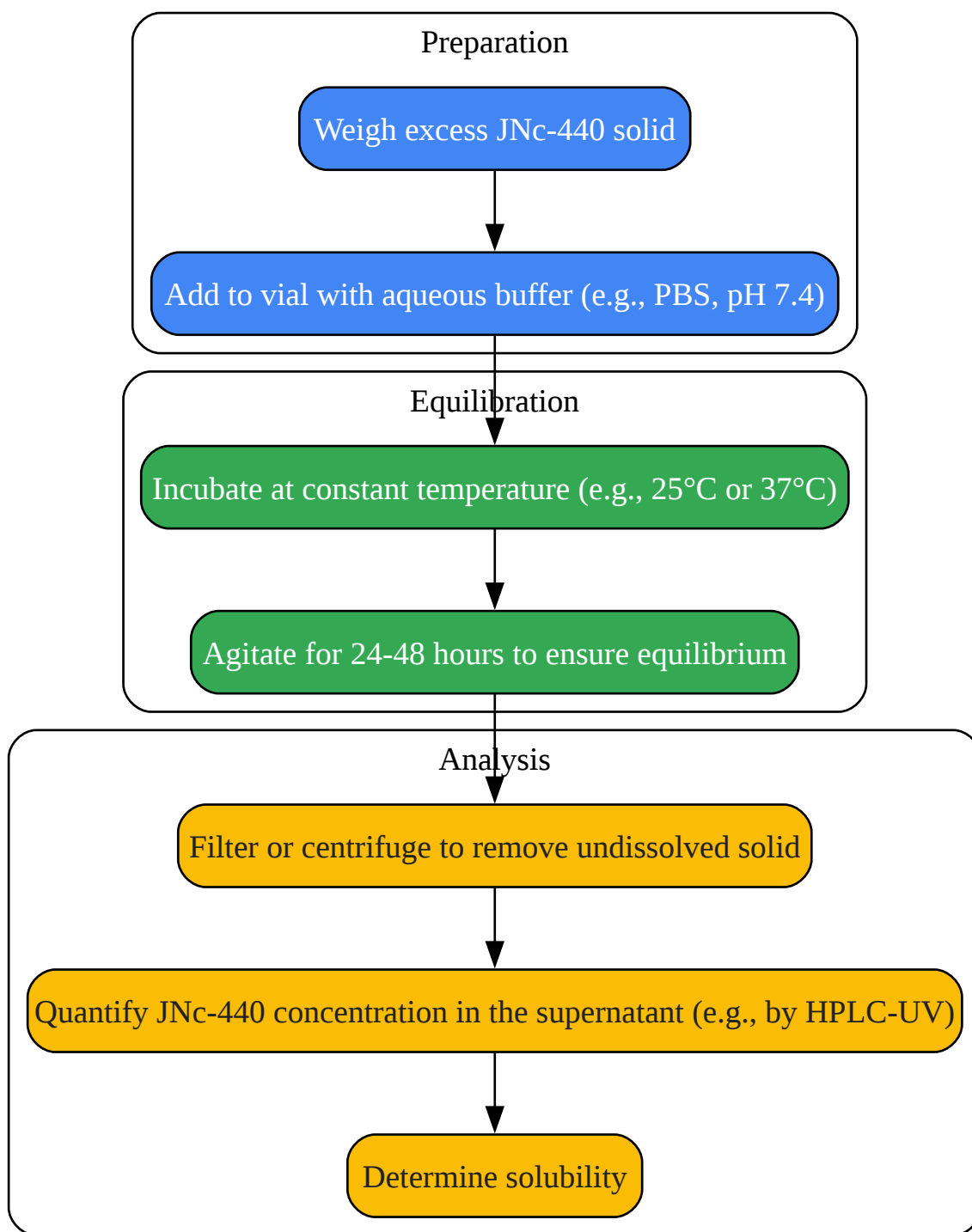
General Stability Advice: When preparing stock solutions, it is recommended to store them in aliquots in tightly sealed vials for use within one month.[\[1\]](#) To prevent degradation, repeated freeze-thaw cycles should be avoided.[\[1\]](#)

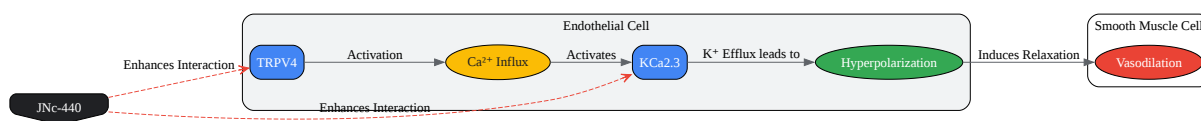
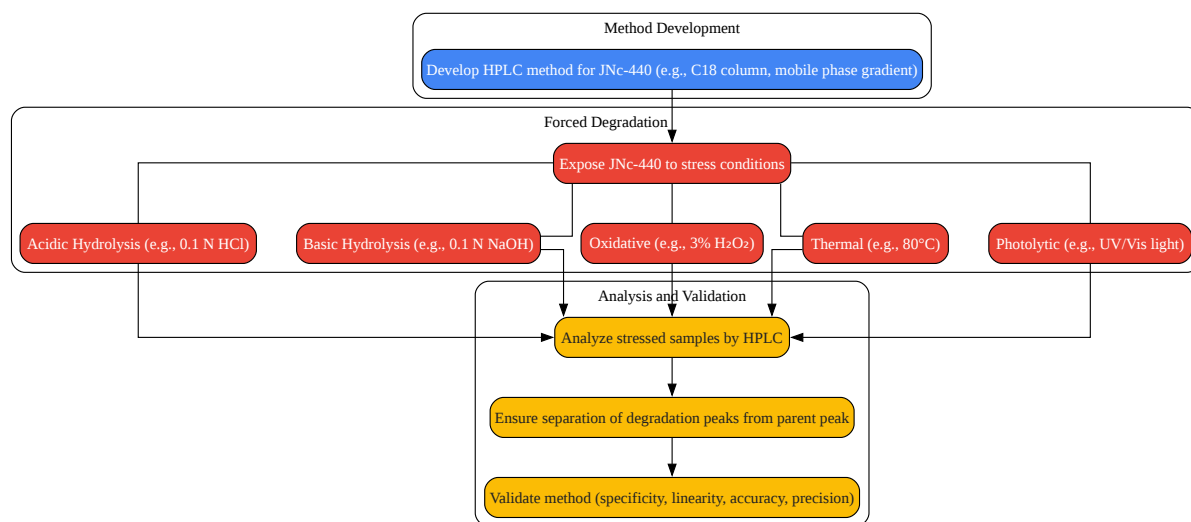
## Experimental Protocols

While specific experimental protocols for **JNc-440** are not publicly available, the following sections detail standardized methodologies for determining solubility and stability, which can be adapted for the characterization of **JNc-440**.

### Aqueous Solubility Determination (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the thermodynamic solubility of a compound in an aqueous buffer.





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## References

- 1. JNc-440 - Immunomart [[immunomart.com](https://immunomart.com)]
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